

4-Ethylheptan-2-one chemical properties and structure

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Compound of Interest

Compound Name: 4-Ethylheptan-2-one

Cat. No.: B8608265

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An In-depth Technical Guide on the Core Chemical Properties and Structure of **4-Ethylheptan-2-one** This technical guide provides a comprehensive overview of the chemical properties and structure of **4-Ethylheptan-2-one**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

4-Ethylheptan-2-one is a chiral ketone with the molecular formula C₉H₁₈O.^{[1][2]} Its structure consists of a heptane backbone with an ethyl group substituted at the fourth carbon and a carbonyl group at the second position.

IUPAC Name: **4-ethylheptan-2-one**^[1] CAS Number: 121138-93-0^{[1][2]} Canonical SMILES: CCCC(CC)CC(=O)C^[1]

Below is a two-dimensional representation of the chemical structure of **4-Ethylheptan-2-one**.

2D structure of **4-Ethylheptan-2-one**

Physicochemical Properties

A summary of the key computed and experimental physicochemical properties of **4-Ethylheptan-2-one** is presented in the table below. These properties are essential for understanding its behavior in various chemical and biological systems.

| Property | Value | Source |
|--------------------------------|----------------------------------|---------------------|
| Molecular Formula | C ₉ H ₁₈ O | PubChem[1], NIST[2] |
| Molecular Weight | 142.24 g/mol | PubChem[1] |
| Exact Mass | 142.135765193 Da | PubChem[1] |
| XLogP3-AA (LogP) | 2.8 | PubChem[1] |
| Hydrogen Bond Donor Count | 0 | PubChem[1] |
| Hydrogen Bond Acceptor Count | 1 | PubChem[1] |
| Rotatable Bond Count | 5 | PubChem[3] |
| Topological Polar Surface Area | 17.1 Å ² | PubChem[1][3] |

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **4-Ethylheptan-2-one** are not readily available in the public domain literature based on the conducted searches. General synthetic methods for ketones, such as the oxidation of corresponding secondary alcohols or the acylation of organometallic reagents, could potentially be adapted for its preparation. However, specific reaction conditions, purification methods, and analytical procedures for this particular compound would require dedicated experimental development.

Biological Activity and Signaling Pathways

There is currently no available information in the searched scientific literature regarding the biological activity or any associated signaling pathways of **4-Ethylheptan-2-one**. Its relatively simple structure as an aliphatic ketone does not immediately suggest a specific biological target or mechanism of action. Further research would be necessary to explore any potential pharmacological or toxicological effects.

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References

- 1. 4-Ethylheptan-2-one | C₉H₁₈O | CID 15439244 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-ethyl-2-heptanone [webbook.nist.gov]
- 3. 4-Ethylheptan-3-one | C₉H₁₈O | CID 17875010 - PubChem [pubchem.ncbi.nlm.nih.gov]
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